

Technical Guide: Physicochemical Profiling and Reactivity of Quinoline Derivatives

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Compound of Interest

Compound Name: Methyl 2-chloro-6-fluoroquinoline-4-carboxylate

CAS No.: 1243032-25-8

Cat. No.: B1392451

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Executive Summary

Quinoline (benzo[b]pyridine) represents a privileged scaffold in medicinal chemistry and materials science.^[1] Its fused bicyclic structure—comprising a benzene ring condensed with a pyridine ring—imparts unique electronic properties that are exploited in antimalarial drugs (e.g., chloroquine), anticancer agents (e.g., camptothecin), and organic light-emitting diodes (OLEDs).^[1] This guide provides a rigorous analysis of the physicochemical properties, spectroscopic signatures, and reactivity patterns of quinoline derivatives, grounded in mechanistic causality for the application scientist.

Structural and Electronic Fundamentals

Aromaticity and Resonance

Quinoline is a planar, aromatic system obeying Hückel's rule (

-electrons, where

).^[1]^[2] However, the nitrogen atom introduces significant electronic asymmetry.^[1] The

electronegative nitrogen withdraws electron density from the ring system via the inductive effect (-I) and resonance effects.

- The Pyridine Ring: Is

-deficient (deactivated) compared to benzene.[1] The nitrogen atom localizes electron density, making C2 and C4 susceptible to nucleophilic attack.[1]

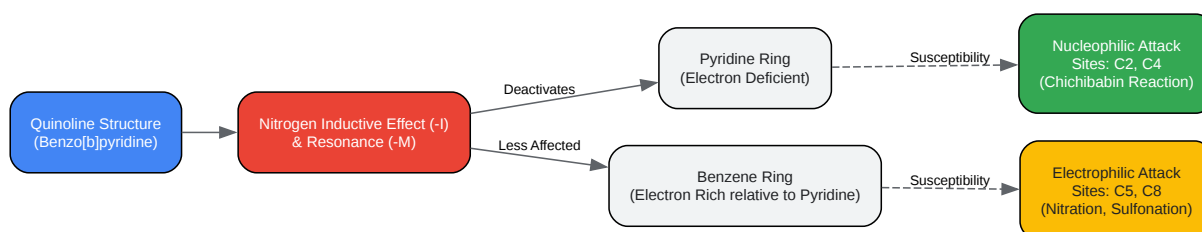
- The Benzene Ring: Is relatively

-rich compared to the pyridine ring, making positions C5 and C8 the preferred sites for electrophilic aromatic substitution.

Regioselectivity Logic

The reactivity profile is dictated by the stability of the intermediate arenium ions (sigma complexes).

- Electrophilic Attack: Occurs at C5 and C8.[1][2][3] Attack at these positions preserves the aromatic sextet of the pyridine ring in the transition state. Attack at the pyridine ring (C3) is energetically unfavorable due to the destabilizing proximity of the positive charge to the electronegative nitrogen.
- Nucleophilic Attack: Occurs at C2 and C4.[1][3] The nitrogen atom can stabilize the negative charge in the Meisenheimer-like intermediate, similar to the oxygen in a carbonyl group.



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Figure 1: Logical relationship between electronic distribution and regioselectivity in quinoline derivatives.^[1]

Physicochemical Profile

The following data summarizes the core physical constants for unsubstituted quinoline. Derivatives will exhibit shifts based on substituent electronics (Hammett

constants).^[1]

Table 1: Core Physicochemical Constants of Quinoline

Property	Value	Context & Implications
Molecular Formula	ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">	MW: 129.16 g/mol
Boiling Point	237 °C	High BP indicates significant - stacking and dipole-dipole interactions.[1]
Melting Point	-15 °C	Liquid at room temperature; hygroscopic.[1]
Density	1.093 g/mL	Slightly denser than water.[1]
Dipole Moment	~2.18 D	Directed towards the nitrogen lone pair; influences solubility in polar aprotic solvents.[1]
pKa (Conjugate Acid)	4.90	Weaker base than pyridine (pKa 5.[1]2) and isoquinoline (pKa 5.[1]4) due to steric hindrance (peri-effect) and electronic delocalization.[1]
LogP (Octanol/Water)	2.03	Moderate lipophilicity; crosses blood-brain barrier (BBB) effectively (ideal range for CNS drugs is 2.0–3.5).[1]
Solubility	Sparingly soluble (Cold)	Miscible with ethanol, ether, .[1][4] Soluble in hot water.[1]

Spectroscopic Characterization

Accurate structural elucidation relies on recognizing specific spectral fingerprints.[1]

UV-Visible Spectroscopy

Quinoline exhibits three characteristic absorption bands arising from

and

transitions.[\[1\]](#)

- (Ethanol):
 - ~226 nm: High intensity (), ascribed to the band (benzene-like).[\[1\]](#)
 - ~270 nm: Moderate intensity, ascribed to the B band.[\[1\]](#)
 - ~313 nm: Lower intensity, ascribed to the R band ().[\[1\]](#)
- Effect of pH: Protonation of the nitrogen (acidic media) causes a bathochromic shift (red shift) and hyperchromic effect due to stabilization of the excited state.

Nuclear Magnetic Resonance (NMR)

- NMR (CDCl₃, 400 MHz):
 - H-2: Most deshielded (8.9 ppm) due to proximity to the electronegative nitrogen and paramagnetic anisotropy.[\[1\]](#)
 - H-8: Deshielded (8.1 ppm) relative to other benzene protons due to the "peri-effect" (magnetic anisotropy of the lone pair).
 - H-3: Most shielded (

7.4 ppm) in the pyridine ring (

-position).[1]

- NMR:
 - C-2: typically appears around 150 ppm.[1]

Infrared (IR) Spectroscopy[1]

- C=N Stretch: 1620–1560 cm⁻¹
(Variable intensity).[1]
- Aromatic C-C Stretch: 1600, 1580, 1500 cm⁻¹
(Skeleton vibrations).[1]
- C-H Out-of-Plane Bending: 820–700 cm⁻¹
(Diagnostic for substitution patterns).

Chemical Reactivity & Synthesis Protocols[6][7][8]

Experimental Protocol: Skraup Synthesis

The Skraup synthesis is the most authoritative method for constructing the quinoline core. It involves the reaction of aniline with glycerol in the presence of sulfuric acid and an oxidizing agent (classically nitrobenzene).[3][5][6][7]

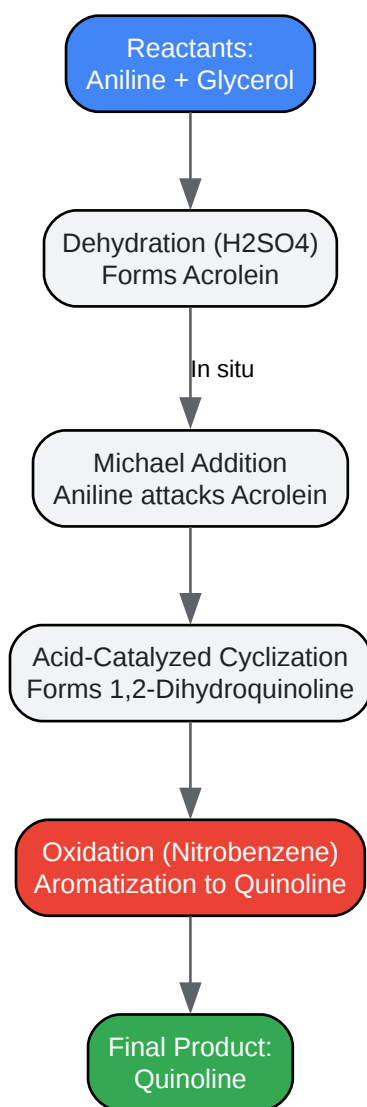
Safety Note: This reaction is highly exothermic and can become violent ("runaway reaction").[1]
The addition of ferrous sulfate (

) is critical to moderate the reaction kinetics.

Protocol Steps:

- Reagent Prep: In a 500 mL round-bottom flask equipped with a reflux condenser, combine:

- Aniline (0.1 mol)[1]
- Glycerol (0.3 mol, anhydrous)[1]
- Nitrobenzene (0.06 mol, Oxidant)[1]
- Ferrous Sulfate (
 , 2g, Moderator)[1]
- Acid Addition: Cautiously add concentrated
(25 mL) dropwise with swirling.
- Heating: Heat the mixture gently on a sand bath. Once the reaction initiates (bubbling), remove the heat source immediately.[1] The exotherm will sustain the reflux for several minutes.
- Reflux: Once the vigorous reaction subsides, reflux for 3–4 hours.
- Work-up:
 - Cool and dilute with water.[1][5]
 - Steam distill to remove unreacted nitrobenzene.[1][5]
 - Basify the residue with 50% NaOH (pH > 10) to liberate the free quinoline base.[1]
 - Steam distill again to collect the quinoline product.[1][5]
- Purification: Extract the distillate with ether, dry over anhydrous
 , and distill (BP 237°C).



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Figure 2: Workflow of the Skraup Synthesis mechanism.[7]

Chemical Reactivity Profiles

A. Electrophilic Substitution (Nitration)[1][3]

- Reagents: Fuming

/ Conc.

.

- Conditions: 0°C to Room Temp.

- Product: Mixture of 5-nitroquinoline and 8-nitroquinoline (approx 1:1 ratio).[1]
- Mechanism: The protonated nitrogen () strongly deactivates the pyridine ring.[1] The electrophile attacks the less deactivated benzene ring.

B. Nucleophilic Substitution (Chichibabin Reaction)[1]

- Reagents: Sodium Amide () in liquid ammonia.
- Product: 2-Aminoquinoline.[1]
- Mechanism: Addition-Elimination.[1][8] The amide ion attacks the electron-deficient C2 position. Hydride elimination (often assisted by an oxidant or evolution of) restores aromaticity.[1]

C. Oxidation[1][2][3][5][9]

- Reagents: Alkaline .[1][9]
- Product: Quinolinic Acid (Pyridine-2,3-dicarboxylic acid).[1][2]
- Note: Unlike naphthalene, where the substituted ring often breaks, vigorous oxidation of quinoline destroys the benzene ring because the pyridine ring is more resistant to oxidative cleavage due to its electron-deficient nature.

Medicinal Chemistry Implications[1][13][14][15]

Lipophilicity and Pharmacokinetics

The logP of quinoline (2.[1]03) serves as an ideal baseline for CNS-active drugs.[1]

- Modification: Adding a chlorine at C7 (as in Chloroquine) increases lipophilicity (logP ~4.6 for chloroquine), enhancing membrane permeability and accumulation in the parasite's food

vacuole.[1]

- Solubility: The basic nitrogen (pKa 4.[1]9) allows for salt formation (e.g., hydrochloride, phosphate), which is crucial for formulating oral drugs with adequate aqueous solubility.[1]

Structure-Activity Relationship (SAR)[1]

- Antimalarial: The 4-aminoquinoline scaffold is critical for inhibiting heme polymerase in Plasmodium.[1]
- Anticancer: Substituents at C6 and C7 often dictate DNA intercalation affinity (e.g., in camptothecin analogues).[1]

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